Comparative Guide: Melting Point & Structural Properties of Brominated Furan Carboxylic Acids

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Compound of Interest	
Compound Name:	*2-(Bromomethyl)furan-3-carboxylic acid*
CAS No.:	*1361950-47-1*
Cat. No.:	*B1379609*

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Executive Summary

In fragment-based drug discovery (FBDD), furan carboxylic acids serve as critical bioisosteres for benzoic acids. However, the introduction of bromine substituents at the 3-, 4-, or 5-positions drastically alters the thermodynamic stability and solubility profiles of these scaffolds.

This guide objectively compares the melting points (MP) of mono- and di-brominated 2-furoic acid isomers. The data reveals a distinct "Symmetry-Stability" correlation: the 5-substituted isomer exhibits the highest thermal stability due to linear dipole alignment, while 3- and 4-substituted isomers show significantly depressed melting points caused by steric disruption of the carboxylic acid dimer network.

Technical Comparison: Thermodynamic Data

The following data aggregates experimental values from multiple supplier Certificates of Analysis (CoA) and crystallographic literature.

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Compound Name	Structure	CAS No.	Melting Point (°C)	Molecular Weight	Packing Efficiency
5-Bromo-2-furoic acid	5-Br-Furan-2-COOH	585-70-6	188 – 190	190.98	High (Linear)
4,5-Dibromo-2-furoic acid	4,5-diBr-Furan-2-COOH	2434-03-9	167 – 173	269.88	Moderate
3-Bromo-2-furoic acid	3-Br-Furan-2-COOH	14903-90-3	127 – 129	190.98	Low (Steric Clash)
4-Bromo-2-furoic acid	4-Br-Furan-2-COOH	3439-02-9	115 – 127*	190.98	Low

*Note: 4-Bromo-2-furoic acid exhibits a wider reported range in commercial samples, often indicating the presence of lower-melting polymorphs or isomeric impurities.

Structure-Property Analysis

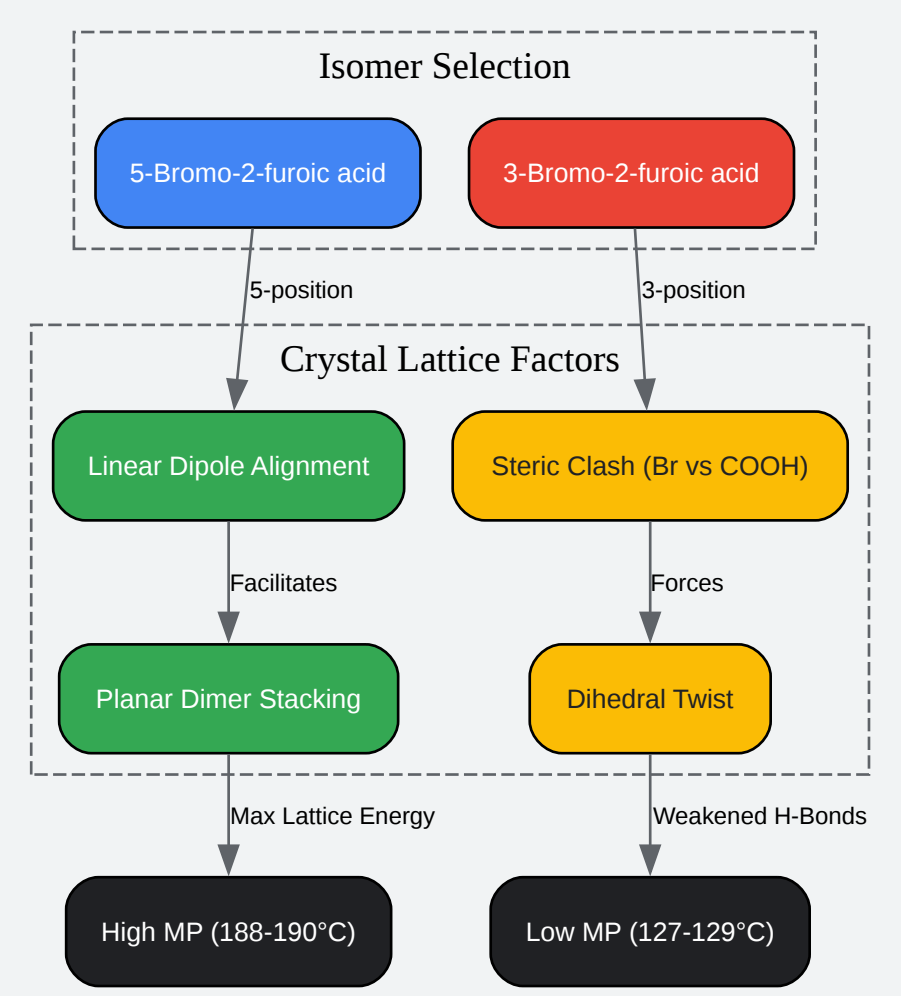
- The 5-Position Dominance: The 5-bromo isomer possesses a linear vector between the bromine electron-withdrawing group (EWG) and the carboxyl group. This symmetry facilitates the formation of tightly packed, planar "ribbons" of carboxylic acid dimers in the crystal lattice, maximizing lattice energy and melting point.

- The "Kink" Effect (3- & 4-Positions): Substituents at the 3- or 4-position introduce a steric "kink" that disrupts the planarity of the hydrogen-bonded dimer. Specifically, a 3-bromo substituent creates a direct Van der Waals clash with the carbonyl oxygen of the carboxylic acid, forcing a twist in the dihedral angle and weakening the crystal lattice.

Visualization: Structure-Property Logic

The following diagram illustrates the causal relationship between substitution pattern and thermal stability.

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Caption: Logic flow demonstrating why 5-substituted isomers exhibit superior thermal stability compared to 3-substituted analogs.

Experimental Protocols

While 5-bromo-2-furoic acid is easily accessible via direct bromination, the 3-bromo isomer requires a specific "Expert Protocol" to avoid over-bromination or ring opening.

Protocol A: Regioselective Synthesis of 3-Bromo-2-furoic Acid

Target: High-purity 3-bromo isomer for MP validation.

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Context: Direct bromination of 2-furoic acid yields the 5-bromo product exclusively. To access the 3-bromo isomer, one must use a "Blocking Group" strategy or start from 3-bromofuran.

Workflow:

- Starting Material: 3-Bromofuran (CAS: 22037-28-1).
- Lithiation (The Critical Step):
  - Reagents: LDA (Lithium Diisopropylamide), THF, DMF.
  - Conditions: -78°C under Argon.
  - Mechanism:[1][2] Lithium-Halogen exchange is avoided here; LDA selectively deprotonates the C2 position (most acidic proton adjacent to Oxygen) while retaining the C3-Bromine.
- Formylation: Quench with DMF to yield 3-bromo-2-furaldehyde.
- Pinnick Oxidation:
  - Reagents: $NaClO_2$, NaH_2PO_4, 2-methyl-2-butene (scavenger).
  - Outcome: Converts aldehyde to carboxylic acid without affecting the bromine.

Protocol B: Purification & Melting Point Determination

Applicable to all isomers.

- Recrystallization:
  - Dissolve crude acid in minimum hot Ethanol/Water (9:1).
  - Cool slowly to 4°C. Rapid cooling traps impurities, widening the MP range.
  - Checkpoint: If the filtrate is colored, use activated carbon before crystallization.
- Drying:

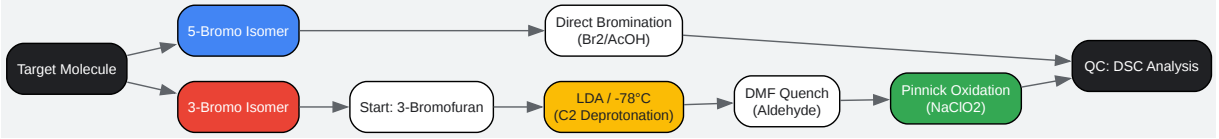
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- Vacuum dry at 40°C for 12 hours. Solvent inclusion (solvates) can depress MP by 5-10°C.

- Measurement (DSC Method):
  - Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
  - Ramp: 5°C/min under N_2.
  - Data Interpretation: Record the Onset Temperature (T_onset), not just the peak. For 5-bromo-2-furoic acid, a T_onset < 187°C indicates <98% purity.

Visualization: Synthesis & Characterization Workflow

The following diagram outlines the decision tree for synthesizing the difficult 3-bromo isomer versus the standard 5-bromo isomer.



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Caption: Synthetic routing for 5-bromo vs. 3-bromo isomers, highlighting the complexity difference.

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